

Analytical methods for the quantification of 1-(2-Bromophenyl)piperazin-2-one

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Compound of Interest

Compound Name: 1-(2-Bromophenyl)piperazin-2-one

CAS No.: 885275-22-9

Cat. No.: B1524323

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Application Note: Quantitative Analysis of 1-(2-Bromophenyl)piperazin-2-one

Abstract and Introduction

1-(2-Bromophenyl)piperazin-2-one is a synthetic organic compound featuring a bromophenyl group attached to a piperazinone scaffold. As a derivative of the widely researched piperazine class, this molecule and its analogs are of significant interest in medicinal chemistry and drug development. Accurate and precise quantification is paramount for ensuring purity in synthetic batches, for pharmacokinetic studies, and for quality control in formulated products. The presence of the bromophenyl chromophore and the piperazinone structure allows for robust analysis by several chromatographic techniques.

This application note provides detailed protocols for two primary analytical methods for the quantification of **1-(2-Bromophenyl)piperazin-2-one**:

- High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV): A robust and widely accessible method for purity assessment and quantification in bulk materials and

simple formulations.

- Gas Chromatography-Mass Spectrometry (GC-MS): A highly specific and sensitive method suitable for both identification and quantification, particularly for trace-level analysis and impurity profiling.

The methodologies presented are developed based on established principles for the analysis of related phenylpiperazine derivatives and are designed to be validated according to International Council for Harmonisation (ICH) guidelines.^[1]

High-Performance Liquid Chromatography with Ultraviolet (UV) Detection

Principle and Rationale

Reversed-phase HPLC is the method of choice for non-volatile, polar to moderately non-polar compounds. **1-(2-Bromophenyl)piperazin-2-one** is well-suited for this technique. A C18 (octadecylsilyl) stationary phase is selected for its hydrophobic interaction with the phenyl ring. The mobile phase consists of an acidified aqueous buffer and an organic modifier (acetonitrile). The acidic pH ensures that the secondary amine in the piperazinone ring is protonated, leading to sharp, symmetrical peak shapes and preventing undesirable interactions with residual silanols on the column. Detection is achieved by monitoring UV absorbance; the bromophenyl group is expected to have a strong absorbance maximum around 240-260 nm.

Experimental Protocol: HPLC-UV

2.2.1 Instrumentation and Materials

- HPLC System: Quaternary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Reagents: Acetonitrile (HPLC grade), Water (HPLC grade), Formic Acid (or Phosphoric Acid).
- Reference Standard: Certified **1-(2-Bromophenyl)piperazin-2-one**.

2.2.2 Preparation of Solutions

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Diluent: 50:50 (v/v) Acetonitrile:Water.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard and transfer to a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Calibration Standards: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the Standard Stock Solution with the diluent.
- Sample Solution: Accurately weigh a quantity of the sample expected to contain approximately 25 mg of the analyte, transfer to a 25 mL volumetric flask, dissolve in and dilute to volume with diluent. Further dilute as necessary to fall within the calibration range.

2.2.3 Chromatographic Conditions

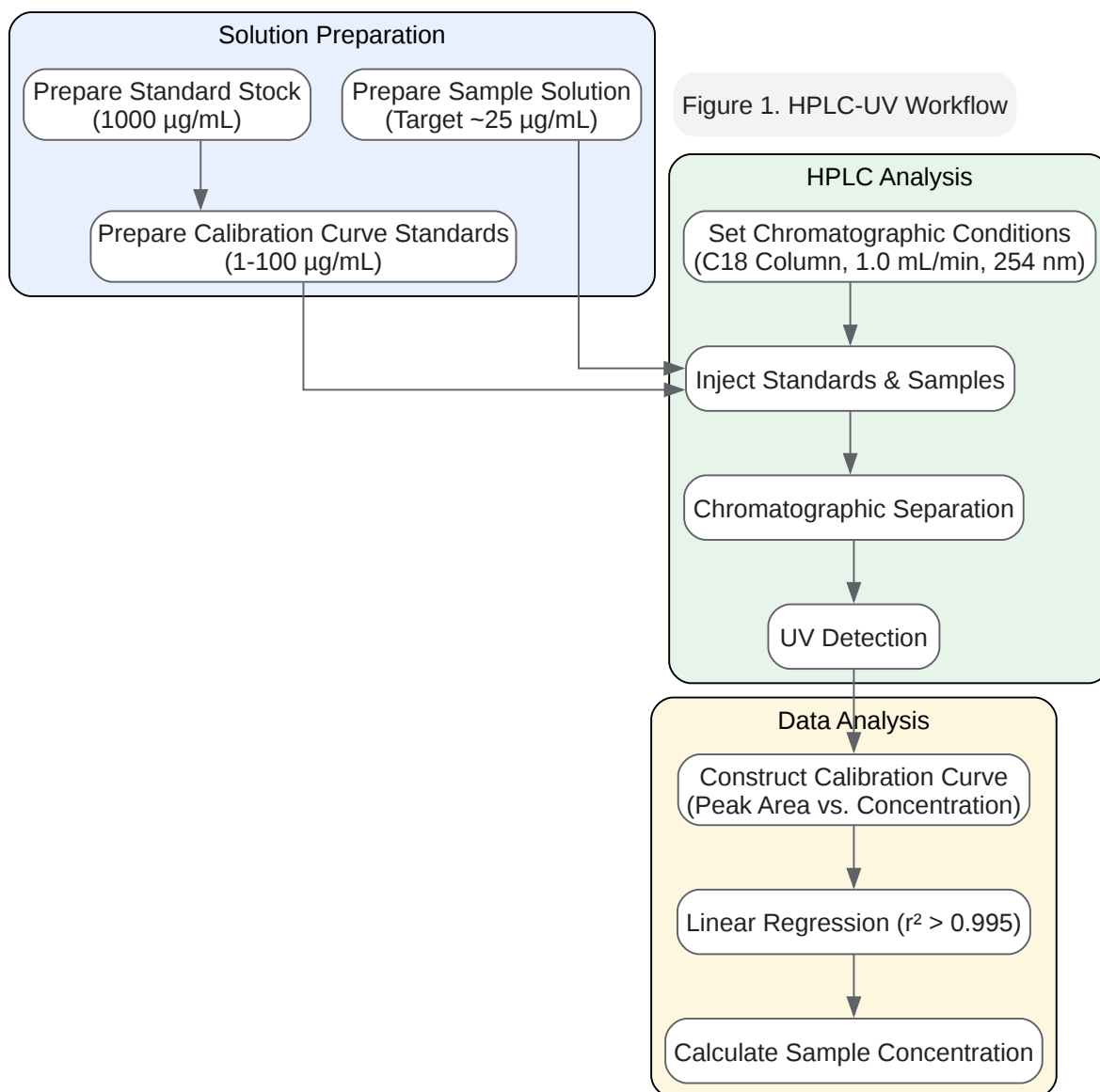
Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Gradient or Isocratic. Start with 70% A / 30% B.
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm (or optimal wavelength determined by DAD scan)
Run Time	15 minutes

2.2.4 Data Analysis and Quantification

- Inject the calibration standards and the sample solution.

- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Perform a linear regression analysis on the calibration curve to determine the slope, intercept, and correlation coefficient ($r^2 > 0.995$).
- Calculate the concentration of **1-(2-Bromophenyl)piperazin-2-one** in the sample solution using the regression equation.

HPLC-UV Workflow Diagram



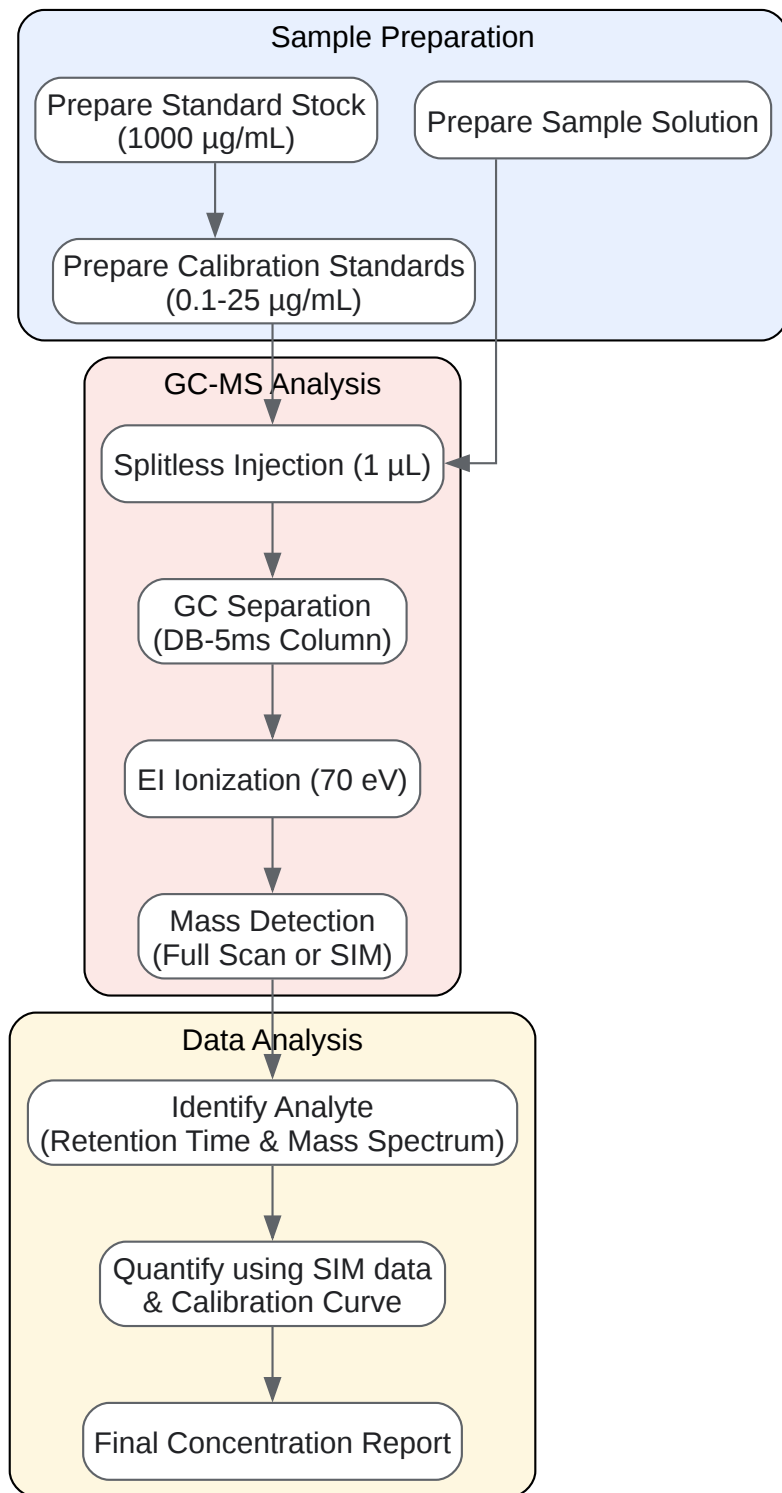


Figure 2. GC-MS Workflow

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Sources

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